

Personal protective equipment for handling 2-(3-Bromophenyl)triphenylene

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)triphenylene

Cat. No.: B572025

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Essential Safety and Handling Guide for 2-(3-Bromophenyl)triphenylene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(3-Bromophenyl)triphenylene** (CAS No. 1313514-53-2). Adherence to these procedures is essential to ensure personal safety and minimize environmental impact. This compound is a solid, white to yellow powder or crystals.^{[1][2]}

Immediate Safety Precautions

Hazard Summary: **2-(3-Bromophenyl)triphenylene** is classified as harmful if swallowed and causes serious eye damage.^[1] It is also very toxic to aquatic life with long-lasting effects. All handling procedures must be conducted in a manner that avoids direct contact, inhalation of dust, and release into the environment.

First Aid Measures:

- Eye Contact: Immediately rinse cautiously with water for several minutes.^[3] Remove contact lenses, if present and easy to do. Continue rinsing.^[3] Seek immediate medical attention.^[3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.^[3] If skin irritation occurs, get medical advice/attention.^[4]

- Inhalation: Remove to fresh air.[3] If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3] Get medical attention if symptoms occur.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-(3-Bromophenyl)triphenylene** to minimize exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with a snug fit. A face shield should be worn in addition to goggles when there is a significant risk of splashing or dust generation.[5][6]	Protects against serious eye damage from dust particles or splashes.
Skin Protection	Chemical-resistant gloves (Nitrile rubber is a suitable option).[5][7] A lab coat must be worn.[7] For extensive handling, chemical-resistant coveralls and safety footwear are recommended.[5][8]	Prevents skin contact.
Respiratory Protection	Handling should be performed in a well-ventilated area, preferably within a certified chemical fume hood.[7][9] If dust formation is unavoidable and ventilation is inadequate, a NIOSH-approved respirator with an appropriate particulate filter should be used.	Minimizes the inhalation of harmful dust.

Experimental Protocols: Safe Handling Procedure

This protocol outlines the essential steps for safely weighing and preparing a solution of **2-(3-Bromophenyl)triphenylene**.

1. Preparation and PPE Donning:

- Ensure the chemical fume hood is functioning correctly.
- Gather all necessary equipment (spatula, weighing paper/boat, beaker, solvent, etc.).
- Don the required PPE as outlined in the table above, following the sequence in the workflow diagram below.

2. Weighing the Compound:

- Perform all weighing operations within the chemical fume hood to contain any dust.
- Use a microbalance if available for weighing small quantities to minimize dust dispersion.
- Carefully transfer the desired amount of **2-(3-Bromophenyl)triphenylene** from the storage container to the weighing paper or boat using a clean spatula.
- Close the primary container tightly immediately after use.^[9]

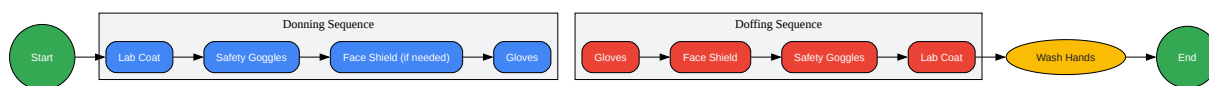
3. Solution Preparation:

- Place a beaker containing the desired solvent on a stir plate within the fume hood.
- Carefully add the weighed **2-(3-Bromophenyl)triphenylene** to the solvent.
- Use a small amount of the solvent to rinse the weighing paper/boat to ensure a complete transfer.
- Allow the compound to dissolve completely with gentle stirring.

4. Post-Handling and PPE Doffing:

- Clean any contaminated surfaces within the fume hood.
- Properly segregate and dispose of all contaminated waste as described in the disposal plan.
- Remove PPE in the reverse order of donning, taking care to avoid self-contamination.
- Wash hands thoroughly with soap and water after removing gloves.

PPE Donning and Doffing Workflow



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Caption: Workflow for donning and doffing Personal Protective Equipment.

Operational and Disposal Plan

Storage:

- Store in a tightly closed container in a dry, well-ventilated place at room temperature.[1][10]
- Keep away from oxidizing agents.[3]

Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Prevent dust formation.[4]
- Carefully sweep or scoop up the spilled solid material and place it into a designated, labeled hazardous waste container.
- Clean the spill area thoroughly. Avoid runoff into drains as the substance is very toxic to aquatic life.

Disposal:

- All waste containing **2-(3-Bromophenyl)triphenylene**, including contaminated consumables (e.g., gloves, weighing paper, pipette tips), must be collected in a designated and properly labeled hazardous waste container.

- Do not dispose of this chemical down the drain or in regular trash.
- Waste material must be disposed of in accordance with national and local regulations by a licensed waste disposal company.[4] Handle uncleaned containers as you would the product itself.

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